

Predicted ^1H NMR Spectrum of 2-Chloro-5-methyl-4-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Chloro-5-methyl-4-nitrobenzoic Acid

Cat. No.: B8815090

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The structure of **2-Chloro-5-methyl-4-nitrobenzoic acid** dictates a specific pattern of signals in its ^1H NMR spectrum. The aromatic region will feature two distinct proton signals, and the methyl group will produce a singlet. The acidic proton of the carboxylic acid will also be present, though its chemical shift can be highly variable.

Structural Features and Expected Chemical Shifts:

- Aromatic Protons (H-3 and H-6): The benzene ring has two remaining protons.
 - H-3: This proton is situated between the electron-withdrawing carboxylic acid group and the electron-withdrawing nitro group. The deshielding effects of these groups will shift its resonance significantly downfield. We predict this signal to appear as a singlet around 8.2-8.4 ppm.
 - H-6: This proton is positioned between the electron-withdrawing chloro group and the electron-donating methyl group. The net electronic effect will result in a chemical shift that is upfield relative to H-3. We predict this signal to appear as a singlet around 7.5-7.7 ppm.

- **Methyl Protons (-CH₃):** The methyl group, being attached to the aromatic ring, will appear as a singlet. Its chemical shift will be influenced by the adjacent chloro and nitro groups. We predict this signal to be in the range of 2.4-2.6 ppm.
- **Carboxylic Acid Proton (-COOH):** The proton of the carboxylic acid is highly deshielded and its chemical shift is dependent on concentration and the solvent used. It typically appears as a broad singlet far downfield, often above 10 ppm, and may sometimes be unobserved due to exchange with residual water in the solvent.

Predicted ¹H NMR Data

Comparative Analysis with Isomeric Compounds

A powerful approach to validating a predicted spectrum is to compare it with the experimental data of known isomers. The electronic effects of the substituents (chloro, methyl, and nitro groups) on the chemical shifts of the aromatic protons are key to this analysis.

Compound	Aromatic Proton Chemical Shifts (ppm)	Reference
2-Chloro-5-nitrobenzoic acid	H-3: ~8.2 ppm (d), H-4: ~8.3 ppm (dd), H-6: ~7.7 ppm (d)	[1]
2-Chloro-4-nitrobenzoic acid	H-3: ~8.2 ppm (d), H-5: ~8.0 ppm (dd), H-6: ~7.8 ppm (d)	[2]
4-Chloro-2-nitrobenzoic acid	H-3: ~7.9 ppm (d), H-5: ~7.8 ppm (dd), H-6: ~7.6 ppm (d)	[3]
Predicted: 2-Chloro-5-methyl-4-nitrobenzoic acid	H-3: ~8.2-8.4 ppm (s), H-6: ~7.5-7.7 ppm (s)	-

Rationale for Predicted Shifts:

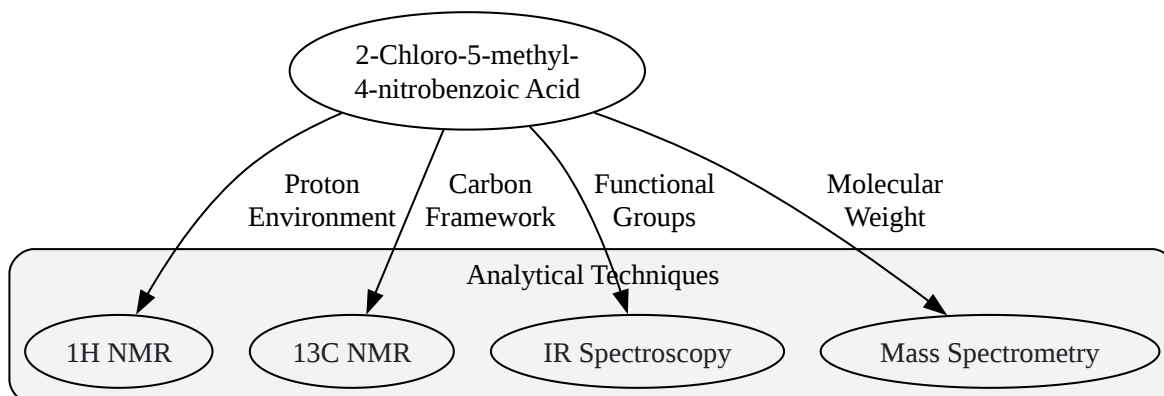
- In our target molecule, the protons at positions 3 and 6 are not coupled to any adjacent protons, hence they are predicted to be singlets. This is a key distinguishing feature from its isomers which show doublet (d) and doublet of doublets (dd) splitting patterns.

- The strong deshielding of H-3 is consistent across the isomers with a substituent at the 2-position and a nitro group at the 4 or 5-position.
- The methyl group at the 5-position in our target molecule is an electron-donating group, which would slightly shield the adjacent H-6, causing it to appear at a relatively upfield position compared to analogous protons in the isomers.

Alternative Analytical Techniques: A Comparative Overview

While ^1H NMR is a powerful tool for structural elucidation, a comprehensive characterization relies on multiple analytical techniques.

Technique	Information Provided	Comparison with ¹ H NMR
¹³ C NMR Spectroscopy	Provides information about the carbon framework of the molecule. Each unique carbon atom gives a distinct signal.	Complementary to ¹ H NMR. It confirms the number of different carbon environments. For 2-Chloro-5-methyl-4-nitrobenzoic acid, eight distinct carbon signals are expected (6 aromatic, 1 methyl, 1 carboxyl).
Infrared (IR) Spectroscopy	Identifies the functional groups present in the molecule.	Provides less detailed structural information than NMR but is excellent for confirming the presence of key functional groups like the carboxylic acid (broad O-H stretch around 2500-3300 cm ⁻¹ and a C=O stretch around 1700 cm ⁻¹) and the nitro group (asymmetric and symmetric N-O stretches around 1530 and 1350 cm ⁻¹).
Mass Spectrometry (MS)	Determines the molecular weight and can provide information about the molecular formula and fragmentation patterns.	Provides the molecular mass, confirming the elemental composition when using high-resolution MS. It does not provide detailed information about the connectivity of atoms in the way NMR does.



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Analytical Workflow

Experimental Protocol: ¹H NMR Spectroscopy

A standardized protocol is crucial for obtaining high-quality, reproducible NMR data.

1. Sample Preparation:

- Weigh approximately 5-10 mg of **2-Chloro-5-methyl-4-nitrobenzoic acid**.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry NMR tube. The choice of solvent is critical as the chemical shifts can be solvent-dependent. DMSO-d₆ is often a good choice for carboxylic acids as it helps in observing the acidic proton.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if quantitative analysis or precise chemical shift referencing is required.

2. NMR Spectrometer Setup:

- Insert the NMR tube into the spectrometer.
- Lock the spectrometer onto the deuterium signal of the solvent.

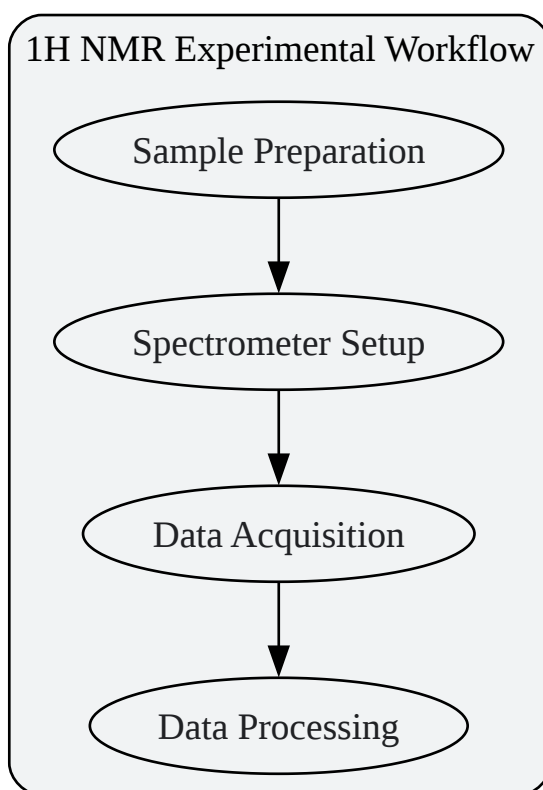
- Shim the magnetic field to achieve a homogeneous field, which results in sharp, well-resolved peaks.

3. Data Acquisition:

- Acquire the ^1H NMR spectrum using standard acquisition parameters. A typical experiment involves a 90° pulse and an acquisition time of 2-4 seconds.
- The number of scans can be varied to achieve an adequate signal-to-noise ratio. For a sample of this concentration, 16 to 64 scans are usually sufficient.

4. Data Processing:

- Apply a Fourier transform to the acquired free induction decay (FID) to obtain the frequency-domain spectrum.
- Phase correct the spectrum to ensure all peaks are in the absorptive mode.
- Baseline correct the spectrum to obtain a flat baseline.
- Integrate the signals to determine the relative ratios of the protons.
- Reference the spectrum by setting the chemical shift of the internal standard (TMS) to 0 ppm or the residual solvent peak to its known chemical shift.



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NMR Workflow

Conclusion

The structural elucidation of **2-Chloro-5-methyl-4-nitrobenzoic acid** can be confidently achieved through a combination of predictive ^1H NMR analysis and comparison with spectral data from its isomers. The predicted spectrum, characterized by two aromatic singlets, a methyl singlet, and a carboxylic acid proton signal, provides a unique fingerprint for this molecule. For unequivocal structure confirmation, a multi-technique approach incorporating ^{13}C NMR, IR spectroscopy, and mass spectrometry is recommended. This guide provides the foundational knowledge for researchers to confidently identify and characterize this important chemical entity.

References

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Sources

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